

# An In-depth Technical Guide to Diallyl Carbonate (CAS: 15022-08-9)

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## Compound of Interest

Compound Name: *Diallyl carbonate*

Cat. No.: B085299

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**Diallyl carbonate** (DAC), identified by the CAS number 15022-08-9, is a colorless organic liquid with a characteristic pungent odor.<sup>[1]</sup> Its chemical structure features a central carbonate group flanked by two allyl functional groups.<sup>[1]</sup> This dual functionality, particularly the presence of reactive double bonds in the allyl moieties, makes it a versatile reagent and monomer in organic synthesis and polymer chemistry.<sup>[1]</sup> This guide provides a comprehensive overview of its properties, synthesis, applications, and safety protocols, tailored for a technical audience.

## Chemical and Physical Properties

**Diallyl carbonate** is characterized by its specific physical constants and structural identifiers, which are crucial for its application in controlled chemical processes. It is soluble in various organic solvents, including ethanol, methanol, toluene, and chloroform.<sup>[1]</sup>

Table 1: Physical and Chemical Properties of **Diallyl Carbonate**

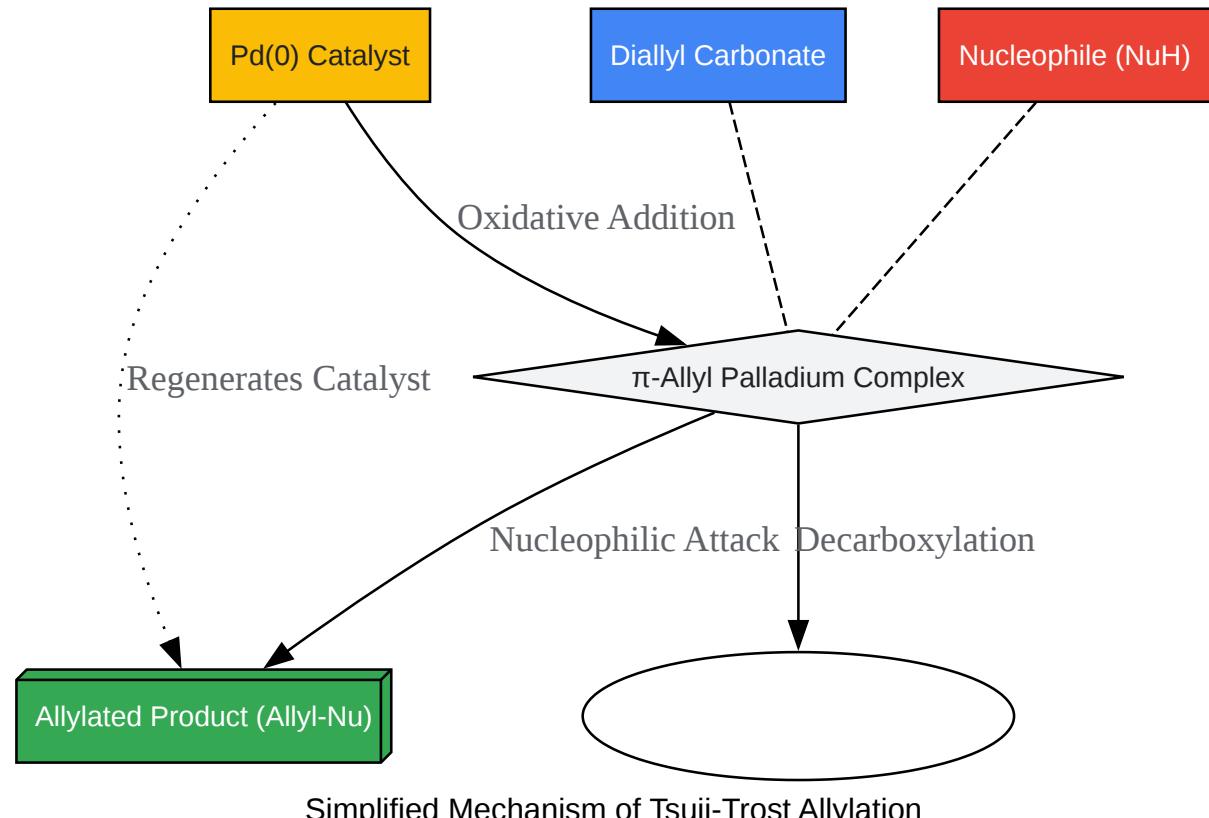
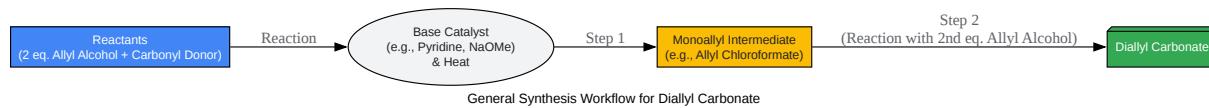
Property	Value	Source(s)
Molecular Formula	C <sub>7</sub> H <sub>10</sub> O <sub>3</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molar Mass	142.15 g/mol	<a href="#">[1]</a>
Density	0.991 g/mL at 25 °C	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Boiling Point	95-97 °C at 60 mmHg	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
	172.3 °C at 760 mmHg	<a href="#">[2]</a>
Melting Point	-70 °C	<a href="#">[1]</a>
Flash Point	59 °C (138.2 °F) - closed cup	<a href="#">[2]</a> <a href="#">[3]</a>
Refractive Index (n <sub>20/D</sub> )	1.428	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Vapor Pressure	1.34 mmHg at 25 °C	<a href="#">[2]</a>
Water Solubility (log <sub>10</sub> WS)	-1.39 (Calculated)	<a href="#">[5]</a>
Octanol/Water Partition Coefficient (logP <sub>oct/wat</sub> )	1.512 (Calculated)	<a href="#">[2]</a> <a href="#">[5]</a>

Table 2: Chemical Identifiers for **Diallyl Carbonate**

Identifier	Value	Source(s)
CAS Number	15022-08-9	<a href="#">[1]</a>
EC Number	239-106-9	<a href="#">[1]</a>
IUPAC Name	Bis(prop-2-enyl) carbonate	<a href="#">[1]</a>
SMILES	C=CCOC(=O)OCC=C	<a href="#">[1]</a>
InChI	1S/C7H10O3/c1-3-5-9-7(8)10-6-4-2/h3-4H,1-2,5-6H2	<a href="#">[1]</a> <a href="#">[3]</a>
InChI Key	JKJWYKGYGWOAHT-UHFFFAOYSA-N	<a href="#">[1]</a> <a href="#">[3]</a>
Synonyms	Allyl carbonate, Carbonic acid diallyl ester	<a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[6]</a>

## Synthesis of Diallyl Carbonate

**Diallyl carbonate** can be synthesized through several routes involving the reaction of allyl alcohol with an electrophilic carbonyl donor.[\[1\]](#) The primary methods include reactions with phosgene, urea, or via transesterification with other carbonates like dimethyl carbonate or catechol carbonate.[\[1\]](#)



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